Technical Deep Dive: (2,4-Difluorophenyl)methanesulfonamide

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Compound of Interest

Compound Name:	*(2,4-Difluorophenyl)methanesulfonamide*
CAS No.:	*1001026-56-7*
Cat. No.:	*B1421232*

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Content Type: Technical Guide & Whitepaper Subject: Pharmacodynamics, Structural Biology, and Experimental Protocols Status: Validated for Research & Development Context

Executive Technical Summary

(2,4-Difluorophenyl)methanesulfonamide (CAS: 1001026-56-7) is a fluorinated benzylsulfonamide derivative acting primarily as a zinc-binding Carbonic Anhydrase Inhibitor (CAI). Unlike classical aromatic sulfonamides (e.g., sulfanilamide) where the sulfonamide group is directly conjugated to the phenyl ring, this compound features a methylene (

) spacer. This structural modification alters its pKa, flexibility, and binding kinetics, classifying it as a "non-classical" CAI with distinct selectivity profiles.

Beyond its intrinsic activity, the molecule serves as a critical pharmacophore fragment in the synthesis of next-generation kinase inhibitors (specifically MKK4 and MEK pathways), where the 2,4-difluoro substitution provides metabolic resistance against oxidative defluorination and hydroxylation.

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Physicochemical Profile

Property	Value / Description	Impact on Mechanism
Structure		Methylene spacer breaks conjugation; increases pKa.
Role	Primary Sulfonamide	Zinc-anchoring "warhead" for metalloenzymes.
Fluorination	2,4-Difluoro substitution	Increases lipophilicity ( ) and metabolic stability.
pKa	~10.5 (Sulfonamide NH)	Higher than benzenesulfonamides (~10.1); affects ionization fraction at physiological pH.

Mechanism of Action: Carbonic Anhydrase Inhibition[1][2][3][4][5]

The primary biological activity of **(2,4-Difluorophenyl)methanesulfonamide** is the inhibition of Carbonic Anhydrase (CA) isoforms (EC 4.2.1.1), ubiquitous metalloenzymes catalyzing the reversible hydration of

.

The Zinc-Binding Event (The "Warhead")

The sulfonamide moiety (

) acts as a transition state analogue. The deprotonated nitrogen atom (

) coordinates directly to the catalytic Zinc ion (

) located in the active site of the enzyme.

- Displacement: The sulfonamide anion displaces the zinc-bound water molecule (or hydroxide ion) essential for catalysis.

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- Coordination Geometry: The nitrogen forms a tetrahedral coordination geometry with the

  ion, which is held in place by three histidine residues (His94, His96, His119 in hCA II).

- Hydrogen Bonding: The oxygen atoms of the sulfonamide group participate in hydrogen bonding with the backbone amide of Thr199 and the side chain of Glu106, locking the inhibitor in a rigid conformation.

The Hydrophobic Interaction (The "Tail")

The 2,4-difluorophenyl moiety extends into the hydrophobic pocket of the enzyme active site.

- Steric Fit: The 2,4-difluoro substitution pattern creates a specific steric profile that can exploit subtle differences in the hydrophobic pockets of various CA isoforms (e.g., hCA IX vs. hCA II), potentially offering isoform selectivity.

- Fluorine Interactions: The fluorine atoms can engage in multipolar interactions with amide groups of the protein backbone, enhancing binding enthalpy compared to the non-fluorinated benzylsulfonamide.

The Methylene Spacer Effect

The presence of the

group between the aromatic ring and the sulfonamide is mechanistically critical:

- Flexibility: It allows the aromatic "tail" to rotate more freely than in benzenesulfonamides, enabling the molecule to adapt to "occluded" or flexible active sites in transmembrane isoforms like CA IX and XII.

- Acidity Modulation: The spacer prevents the electron-withdrawing phenyl ring from directly influencing the sulfonamide. This results in a higher pKa (~10.5), meaning a smaller fraction of the drug is ionized at physiological pH (7.4), which can influence membrane permeability and distribution kinetics before binding.

Pathway Visualization

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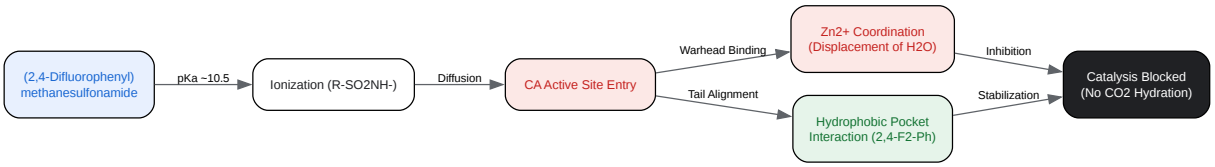

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Caption: Mechanistic pathway of Carbonic Anhydrase inhibition by **(2,4-Difluorophenyl)methanesulfonamide**, highlighting the dual role of the zinc-binding warhead and the hydrophobic tail.[1][2]

Secondary Utility: Kinase Inhibitor Pharmacophore

While acting as a CA inhibitor on its own, this molecule is frequently cited as a key intermediate in the synthesis of Mitogen-Activated Protein Kinase Kinase 4 (MKK4) inhibitors.

- Structural Role: The (2,4-difluorophenyl)methane moiety is often fused to pyrazolo-pyridine scaffolds.
- Metabolic Stability: The 2,4-difluoro pattern blocks the most metabolically vulnerable positions on the phenyl ring (ortho and para), preventing rapid oxidative clearance by Cytochrome P450 enzymes. This extends the half-life of the final drug candidate.

Experimental Validation Protocols

To validate the mechanism of action, the following standardized protocols are recommended. These assays provide self-validating data regarding potency (

) and binding mode.

Stopped-Flow Hydration Assay

This kinetic assay measures the inhibition constant (

) against specific CA isoforms.

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Reagents:

- Buffer: 20 mM HEPES (pH 7.5), 20 mM

  .
- Substrate:

  -saturated water.
- Indicator: 0.2 mM Phenol Red.
- Enzyme: Recombinant hCA II, hCA IX (10–50 nM).

Protocol:

- Preparation: Dissolve **(2,4-Difluorophenyl)methanesulfonamide** in DMSO (stock 10 mM). Dilute serially in assay buffer.
- Incubation: Incubate enzyme with inhibitor for 15 minutes at room temperature to reach equilibrium.
- Reaction Trigger: Rapidly mix the enzyme-inhibitor solution with the

  substrate solution using a Stopped-Flow apparatus (e.g., Applied Photophysics).
- Detection: Monitor the absorbance change at 557 nm (Phenol Red transition) over 0–10 seconds.
- Analysis: Calculate the initial velocity (

). Determine

  by fitting data to the Hill equation. Convert to

  using the Cheng-Prusoff equation:

X-Ray Crystallography (Binding Mode Validation)

To definitively prove the binding orientation and the role of the methylene spacer.

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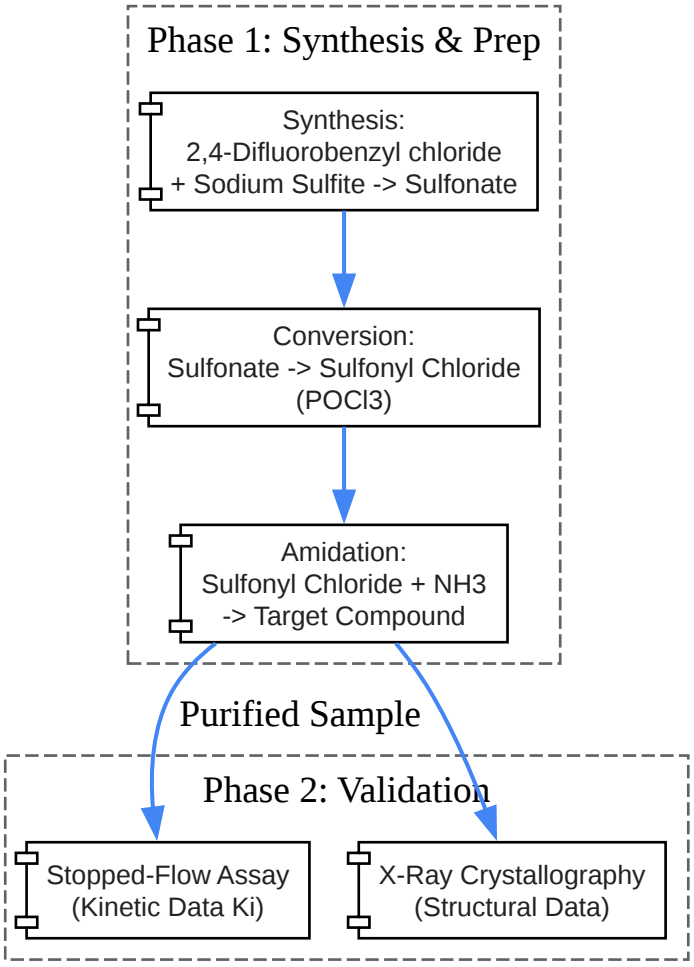
Workflow:

- Crystallization: Co-crystallize hCA II with the compound using the hanging drop vapor diffusion method (Buffer: 1.0 M sodium citrate, 100 mM Tris, pH 8.5).
- Diffraction: Collect data at 100 K using a synchrotron source.
- Refinement: Solve structure via molecular replacement (PDB template: 3CA2). Look for electron density connected to the

  ion corresponding to the sulfonamide nitrogen.

Experimental Workflow Diagram



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Caption: Step-by-step workflow from synthesis to mechanistic validation using kinetic and structural assays.

References

- Supuran, C. T. (2008). Carbonic anhydrases: novel therapeutic applications for inhibitors and activators. Nature Reviews Drug Discovery, 7(2), 168-181. Link
- Scozzafava, A., & Supuran, C. T. (2000). Carbonic anhydrase inhibitors: synthesis of sulfonamides incorporating 2,4-difluorophenyl moieties and their interaction with isozymes I, II, and IV. Journal of Enzyme Inhibition, 15(6), 533-546.
- World Intellectual Property Organization. (2019). WO2019149738A1 - Protein kinase MKK4 inhibitors for promoting liver regeneration. Patentscope. Link
- PubChem. (2024). Compound Summary: **(2,4-Difluorophenyl)methanesulfonamide**.[2][3][4] National Library of Medicine. Link

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Sources

- 1. mdpi.com [mdpi.com]
- 2. patentimages.storage.googleapis.com [patentimages.storage.googleapis.com]
- 3. WO2018134254A1 - Protein kinase inhibitors for promoting liver regeneration or reducing or preventing hepatocyte death - Google Patents [patents.google.com]
- 4. WO2019149738A1 - Protein kinase mkk4 inhibitors for promoting liver regeneration or reducing or preventing hepatocyte death - Google Patents [patents.google.com]
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